

Thiophene-2-carbonyl-CoA: A Central Intermediate in Microbial Metabolism

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Compound of Interest

Compound Name: Thiophene-2-carbonyl-CoA

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Introduction

Thiophene-2-carbonyl-CoA is a pivotal intermediate in the microbial degradation of thiophene-2-carboxylic acid, a sulfur-containing heterocyclic compound found in fossil fuels and as a building block in various pharmaceuticals and organic chemicals.^{[1][2]} The metabolic pathways involving this activated thioester are of significant interest to researchers in bioremediation, enzymology, and drug development. Understanding the enzymes that synthesize and metabolize **thiophene-2-carbonyl-CoA**, along with the associated kinetics and experimental methodologies, provides a foundation for harnessing these biological processes for industrial and therapeutic applications. This technical guide offers a comprehensive overview of the metabolic role of **thiophene-2-carbonyl-CoA**, presenting available quantitative data, detailed experimental protocols, and visual representations of the key pathways and workflows.

Metabolic Pathway of Thiophene-2-Carboxylate Degradation

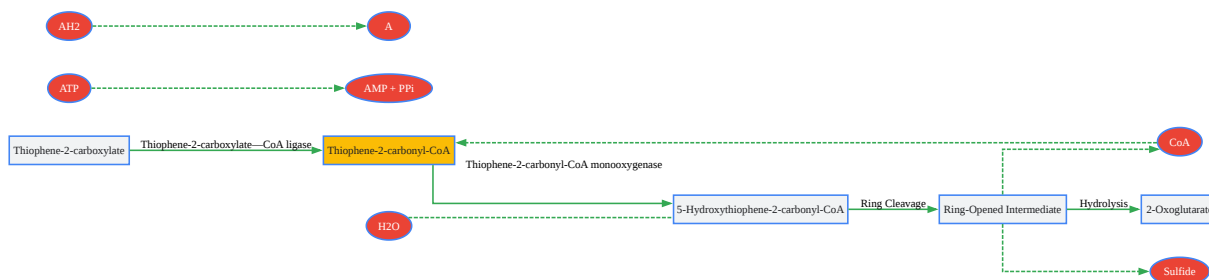
The primary established metabolic route for the microbial degradation of thiophene-2-carboxylate involves its initial activation to a coenzyme A thioester, **thiophene-2-carbonyl-CoA**. This activation is followed by an oxidative attack on the thiophene ring, leading to ring cleavage and eventual funneling of the carbon backbone into central metabolism. This pathway

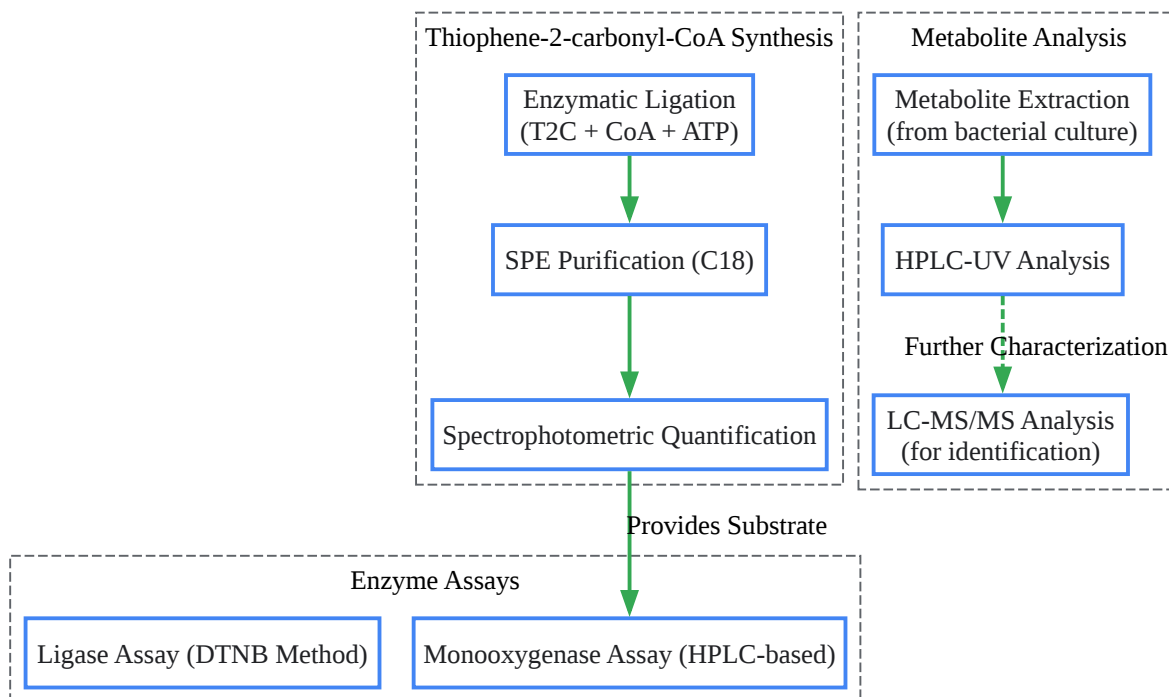
has been documented in several bacterial species, including *Aquamicrobium defluvii* and *Rhodococcus* species, under both aerobic and anaerobic conditions.[1][3]

The key enzymatic steps are:

- **Activation:** Thiophene-2-carboxylate is ligated to coenzyme A (CoA) in an ATP-dependent reaction to form **thiophene-2-carbonyl-CoA**. This reaction is catalyzed by a putative thiophene-2-carboxylate—CoA ligase.
- **Oxidation (Hydroxylation):** The thiophene ring of **thiophene-2-carbonyl-CoA** is hydroxylated at the C5 position, yielding 5-hydroxy**thiophene-2-carbonyl-CoA**. This step is catalyzed by **thiophene-2-carbonyl-CoA** monooxygenase, an oxidoreductase that utilizes an electron acceptor and molecular oxygen.[2]
- **Ring Opening and Further Degradation:** The hydroxylated intermediate undergoes ring opening with the loss of sulfide. Subsequent hydrolysis releases 2-oxoglutarate, a key intermediate of the citric acid cycle, from CoA.[1]

A separate, less characterized pathway has been observed in a photosynthetic bacterium, which involves the reduction of the thiophene ring.[1]





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